

Personal protective equipment for handling 1-Cyclopentyl-4-iodobenzene

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-iodobenzene

Cat. No.: B15322711

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Essential Safety and Handling Guide for 1-Cyclopentyl-4-iodobenzene

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety protocols and logistical plans for handling **1-Cyclopentyl-4-iodobenzene** in a laboratory setting. Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on the known hazards of the closely related compound, Iodobenzene, and general best practices for handling halogenated aromatic compounds.

Hazard Assessment and Personal Protective Equipment (PPE)

Based on the data for Iodobenzene, **1-Cyclopentyl-4-iodobenzene** should be treated as a combustible liquid that is harmful if swallowed and causes serious eye irritation. A thorough risk assessment should be conducted before commencing any work.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified. A face shield should be worn in situations with a high risk of splashing.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Ensure to check the glove manufacturer's chemical resistance guide.
Body Protection	Laboratory Coat	A flame-retardant lab coat is advisable due to the combustible nature of the compound.
Respiratory Protection	Fume Hood	All handling of 1-Cyclopentyl-4-iodobenzene should be performed in a certified chemical fume hood to minimize inhalation exposure.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Put on all required PPE as detailed in the table above.
- Handling:
 - Conduct all transfers and manipulations of **1-Cyclopentyl-4-iodobenzene** within the fume hood.

- Keep the container tightly closed when not in use to prevent the release of vapors.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid procedures outlined below.
- Keep away from heat, sparks, and open flames as the substance is combustible.[1][2]
- First Aid Measures:
 - If in eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - If on skin: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

Disposal Plan

1-Cyclopentyl-4-iodobenzene is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **1-Cyclopentyl-4-iodobenzene** in a designated, properly labeled, and sealed container for halogenated organic waste.
 - Do not mix with non-halogenated waste.
- Labeling and Storage:
 - Clearly label the waste container with "Halogenated Organic Waste" and list the contents, including **1-Cyclopentyl-4-iodobenzene**.

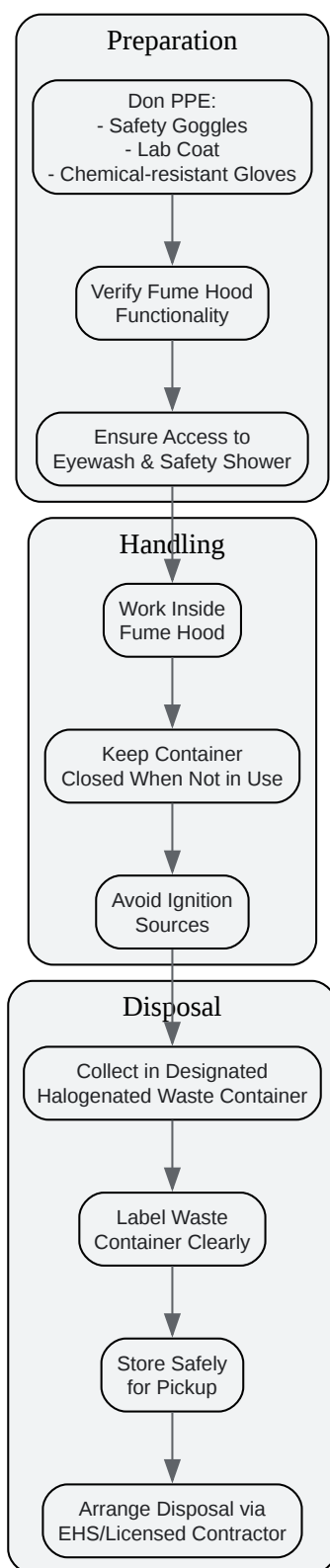
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal:
 - Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and ensure complete and accurate classification.[\[1\]](#)

Quantitative Data

As a specific Safety Data Sheet for **1-Cyclopentyl-4-iodobenzene** is not readily available, the following data for the related compound, Iodobenzene (CAS No. 591-50-4), is provided for estimation purposes.

Property	Value
Molecular Formula	C ₆ H ₅ I
Molecular Weight	204.01 g/mol
Appearance	Yellow liquid
Odor	Odorless
Boiling Point	188 °C / 370.4 °F @ 760 mmHg [2]
Melting Point	-29 °C / -20.2 °F [2]
Flash Point	74 °C / 165.2 °F [2]
Specific Gravity	1.820 [2]
Solubility in Water	Insoluble [2]

Experimental Workflow



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Caption: Workflow for Handling **1-Cyclopentyl-4-iodobenzene**.

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